

Application Note: Quantification of Mitoquidone in Plasma by HPLC-MS

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Compound of Interest

Compound Name: Mitoquidone

Cat. No.: B1195684

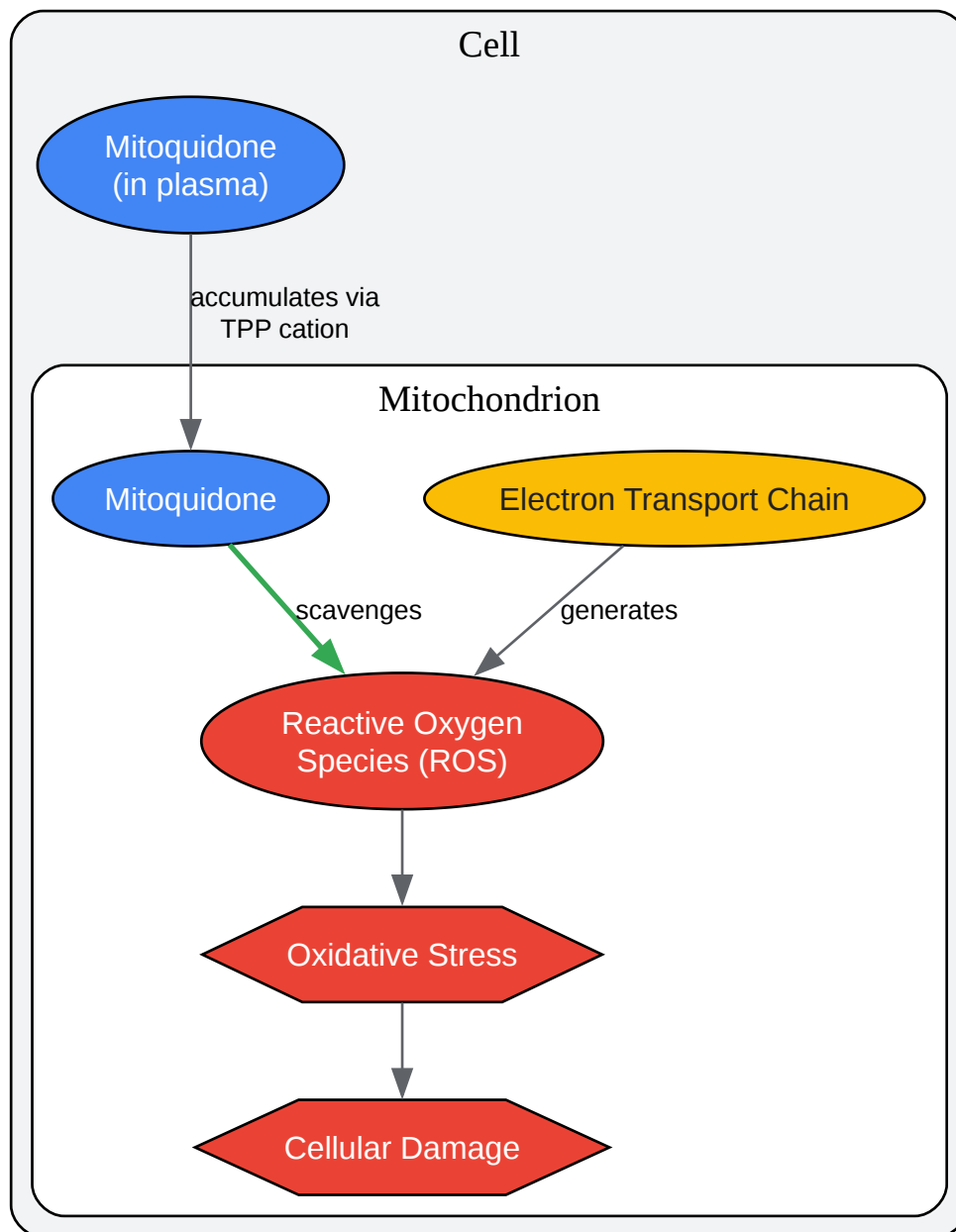
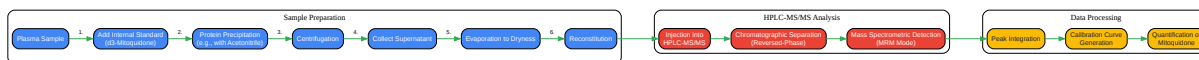
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Introduction

Mitoquidone (MitoQ), a mitochondria-targeted antioxidant, is a derivative of the dietary antioxidant coenzyme Q10 covalently attached to a triphenylphosphonium (TPP) cation. This modification facilitates its accumulation within mitochondria, the primary site of reactive oxygen species (ROS) production. Due to its therapeutic potential in various oxidative stress-related diseases, a robust and sensitive analytical method for its quantification in biological matrices is crucial for pharmacokinetic and pharmacodynamic studies. This application note describes a detailed high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS) method for the sensitive and selective quantification of **Mitoquidone** in plasma.

Experimental Workflow

The overall experimental workflow for the quantification of **Mitoquidone** in plasma is depicted below.



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